Unlocking the Potential of (R)-N-Benzylpipecolic Acid: A Versatile Chiral Scaffold[1]

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Compound of Interest

Compound Name:	*(R)-1-Benzylpiperidine-2-carboxylic acid*
Cat. No.:	*B12286558*

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Executive Summary

(R)-N-benzylpipecolic acid (also known as **(R)-1-benzylpiperidine-2-carboxylic acid**) is a high-value chiral building block.[1] While its enantiomer, (S)-pipecolic acid, is the direct precursor to local anesthetics like Levobupivacaine and Ropivacaine, the (R)-isomer occupies a distinct and vital niche in drug discovery. It serves as a primary scaffold for the synthesis of indolizidine alkaloids (e.g., Swainsonine), a structural homolog for thrombin inhibitors (e.g., Argatroban intermediates), and a robust organocatalyst for asymmetric transformations.

This guide provides a technical deep-dive into its applications, supported by validated protocols and mechanistic insights.

Chemical Profile & Structural Dynamics

The piperidine ring of (R)-N-benzylpipecolic acid adopts a chair conformation where the carboxylic acid group prefers the equatorial position to minimize 1,3-diaxial interactions, though this equilibrium is dynamic.[1] The N-benzyl group provides steric bulk and hydrophobicity, often serving as a protecting group that can be removed via hydrogenolysis to yield the free amino acid, (R)-pipecolic acid.[1]

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Property	Data
IUPAC Name	(2R)-1-benzylpiperidine-2-carboxylic acid
CAS Number	28697-09-8 (often cited for N-Cbz; N-Bn is 73258-94-3)
Molecular Formula	C H NO
Molecular Weight	219.28 g/mol
Chirality	R (Rectus)
Key Functionality	Chiral piperidine scaffold, Carboxylic acid handle

Core Applications in Drug Discovery & Synthesis[7]

Application A: Precursor to Bioactive Indolizidine Alkaloids

The (R)-pipecolic acid scaffold is the starting point for the "chiral pool" synthesis of complex alkaloids found in nature.

- (-)-Swainsonine: An indolizidine alkaloid with potent glycosidase inhibitory activity and immunomodulatory effects.[1] The synthesis typically involves:
  - Debenzylation of (R)-N-benzylpipecolic acid to (R)-pipecolic acid.
  - Chain Extension: Addition of a carbon chain to the carboxyl group.
  - Cyclization: Ring-closing metathesis or lactamization to form the bicyclic indolizidine core.[1]
- (+)-Conhydrine & Sedridine: Piperidine alkaloids where the absolute stereochemistry at C-2 is derived directly from the (R)-pipecolic acid precursor.[1]

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Application B: Structural Homolog in Thrombin Inhibitors (Argatroban)

While Argatroban (a direct thrombin inhibitor) utilizes a (2R,4R)-4-methylpipecolic acid moiety, (R)-N-benzylpipecolic acid serves as the fundamental model system for optimizing the synthesis of this class of drugs.[1]

- Mechanism: The (R)-configuration at the 2-position is critical for fitting into the hydrophobic S2 pocket of the thrombin active site.[1]
- Synthesis Insight: The methods used to resolve (R)-N-benzylpipecolic acid (e.g., using tartaric acid) are directly transferable to the 4-methyl derivative used in industrial Argatroban production.[1]

Application C: Organocatalysis (The "Anti-Proline" Effect)

Just as L-Proline is the "workhorse" of organocatalysis, (R)-pipecolic acid (derived from the N-benzyl precursor) acts as a D-Proline surrogate.[1]

- Utility: It catalyzes asymmetric aldol and Mannich reactions to yield products with the opposite enantioselectivity to those produced by natural L-amino acids.[1]
- Advantage: The six-membered ring of pipecolic acid is more conformationally flexible than the five-membered proline ring, often leading to different diastereoselectivity profiles in specific sterically demanding substrates.[1]

Application D: Peptidomimetics & Turn Induction

Incorporating (R)-pipecolic acid into peptide chains introduces a "kink" that forces the peptide backbone into specific conformations, such as Type II'

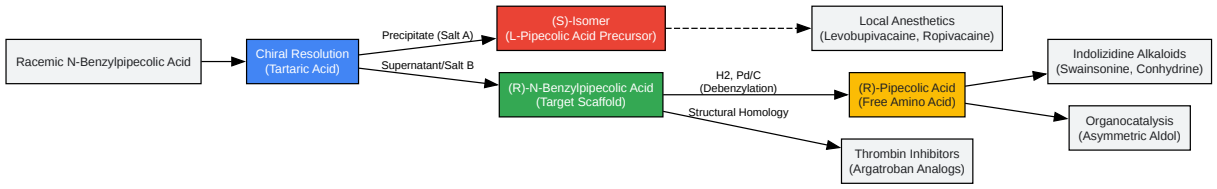
-turns.[1]

- Stability: Peptides containing non-proteinogenic (R)-amino acids are resistant to proteolytic degradation by endogenous enzymes (which typically recognize L-amino acids), significantly increasing the in vivo half-life of peptide drugs.[1]

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Visualizing the Synthetic Pathway

The following diagram illustrates the divergence of the racemic starting material into high-value (S)-anesthetics and (R)-alkaloids/catalysts.



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Caption: Divergent synthesis showing the separation of the (S)-isomer for anesthetics and the utilization of the (R)-isomer for alkaloids and catalysis.[1]

Experimental Protocols

Protocol 1: Debenzylation to (R)-Pipecolic Acid

This step is essential to liberate the secondary amine for further coupling or catalytic use.[1]

Reagents:

- (R)-N-Benzylpipecolic acid (1.0 equiv)[1]
- Palladium on Carbon (Pd/C, 10% w/w)[1][2]
- Methanol (MeOH) or Ethanol (EtOH)[1]
- Hydrogen gas (H

)[1]

Procedure:

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- Dissolution: Dissolve 10 mmol of (R)-N-benzylpipecolic acid in 50 mL of MeOH in a hydrogenation flask.
- Catalyst Addition: Carefully add 10 wt% Pd/C (approx. 200 mg) under an inert atmosphere (Nitrogen) to prevent ignition.[1]
- Hydrogenation: Purge the vessel with H

  gas. Stir the mixture under a balloon pressure of H

  (1 atm) at room temperature for 12–24 hours. Monitor via TLC (ninhydrin stain) for the disappearance of the starting material.
- Filtration: Filter the reaction mixture through a pad of Celite to remove the catalyst. Wash the pad with MeOH.
- Isolation: Concentrate the filtrate under reduced pressure to yield (R)-pipecolic acid as a white solid.[1]
  - Yield: Typically >95%.
  - Purity Check:

    H NMR should show the absence of aromatic benzyl protons (7.2–7.4 ppm).

Protocol 2: General Amide Coupling (Peptide Synthesis)

Used to attach the (R)-pipecolic acid moiety to a peptide chain or drug scaffold.[1]

Reagents:

- (R)-N-Boc-pipecolic acid (prepared from the free acid)[1]
- Amine coupling partner (R'-NH

)[1]
- HATU (1.1 equiv)[1]
- DIPEA (Diisopropylethylamine, 2.0 equiv)

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- DMF (Dimethylformamide, anhydrous)

Procedure:

- Activation: Dissolve (R)-N-Boc-pipecolic acid (1.0 mmol) in DMF (5 mL). Add DIPEA (2.0 mmol) and HATU (1.1 mmol). Stir for 5 minutes to form the activated ester.
- Coupling: Add the amine partner (1.0 mmol). Stir the mixture at room temperature for 2–4 hours.
- Workup: Dilute with ethyl acetate (50 mL). Wash sequentially with 1N HCl, saturated NaHCO , and brine.
- Drying: Dry the organic layer over MgSO , filter, and concentrate.
- Purification: Purify via flash column chromatography (Hexanes/Ethyl Acetate).

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